

Technical Support Center: 2-Heptyn-1-ol Safety and Handling

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Compound of Interest

Compound Name: 2-Heptyn-1-ol

Cat. No.: B092533

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This guide provides essential safety information, personal protective equipment (PPE) recommendations, and troubleshooting for researchers, scientists, and drug development professionals working with **2-Heptyn-1-ol**.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with **2-Heptyn-1-ol**?

A1: The primary health hazards include the potential to cause allergy or asthma symptoms or breathing difficulties if inhaled.[1] Related compounds are known to cause serious eye irritation and skin irritation.[2][3] Inhalation of high vapor concentrations may lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting.[2]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling **2-Heptyn-1-ol**?

A2: To ensure personal safety, the following PPE should be worn:

- Eye Protection: Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[2][4][5]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent any skin exposure.[2][3][4]

- Respiratory Protection: Work in a well-ventilated area.[2][3] If exposure limits are likely to be exceeded, or if you experience irritation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2]

Q3: What are the correct procedures for storing **2-Heptyn-1-ol**?

A3: **2-Heptyn-1-ol** should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.[2][6][7][8] The storage area should be designated as a flammables area, away from heat, sparks, open flames, and other sources of ignition.[2][7] It is also recommended to store the container in a locked-up location.[3][5][8]

Q4: What should I do in case of accidental skin or eye contact with **2-Heptyn-1-ol**?

A4: Immediate action is crucial in case of exposure:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[2][7][9] If present, remove contact lenses and continue rinsing.[2][3][9] Seek immediate medical attention.[2][7][9]
- Skin Contact: Immediately remove all contaminated clothing.[2][9][10] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[2][7][10] If skin irritation persists after washing, seek medical attention.[2][10]

Q5: What is the proper first aid response for inhalation or ingestion?

A5: Follow these first aid measures:

- Inhalation: Move the person to fresh air immediately.[2][3][10] If the person is not breathing, perform artificial respiration.[2][10] If breathing is difficult, trained personnel may administer oxygen.[5][7] Get medical attention if symptoms occur or persist.[2][7][10]
- Ingestion: Clean the mouth with water and then have the person drink plenty of water.[2][7] Do NOT induce vomiting.[5] Seek immediate medical attention.[5][10]

Q6: How should I handle a spill of **2-Heptyn-1-ol** in the laboratory?

A6: In the event of a spill, follow these steps:

- Evacuate & Ventilate: Alert others in the area and evacuate non-essential personnel. Ensure the area is well-ventilated and remove all sources of ignition (e.g., open flames, sparks).[\[2\]](#)[\[5\]](#)[\[11\]](#)[\[12\]](#)
- Contain the Spill: Use a non-combustible absorbent material such as sand, earth, vermiculite, or activated carbon to contain the spill.[\[2\]](#)[\[3\]](#)[\[11\]](#)[\[12\]](#) Work from the outside of the spill inwards to prevent it from spreading.[\[12\]](#)[\[13\]](#)
- Absorb and Clean: Soak up the material with the absorbent.[\[2\]](#)[\[5\]](#) Use non-sparking tools and explosion-proof equipment during cleanup.[\[2\]](#)[\[5\]](#)
- Dispose of Waste: Collect the absorbed material and any contaminated items into a suitable, closed, and clearly labeled container for disposal as hazardous waste.[\[2\]](#)[\[3\]](#)[\[12\]](#)[\[13\]](#)
- Decontaminate: Thoroughly wash the spill area with a mild detergent and water.[\[11\]](#)[\[13\]](#)

Q7: What type of fire extinguisher should be used for a **2-Heptyn-1-ol** fire?

A7: Use a water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam extinguisher.[\[2\]](#) Since **2-Heptyn-1-ol** is a combustible liquid, its vapors can form explosive mixtures with air, and containers may explode if heated.[\[2\]](#) Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[2\]](#)[\[4\]](#)[\[8\]](#)

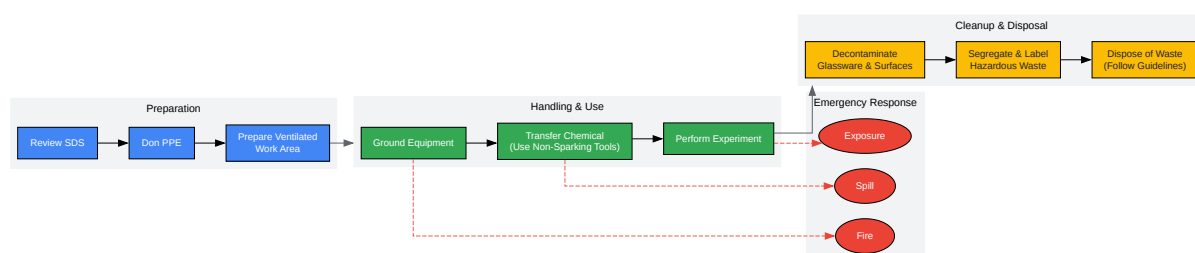
Physicochemical Data

The following table summarizes key quantitative data for **2-Heptyn-1-ol**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ O	[1][6][14][15]
Molecular Weight	112.17 g/mol	[1][6][15]
Appearance	Colorless to pale yellow liquid	[6]
Boiling Point	157-159 °C (at 760 mmHg) 89-90 °C (at 16 mmHg)	[6] [14][16]
Melting Point	-15 °C	[6]
Flash Point	54 °C - 78 °C	[6][14]
Density	0.866 - 0.882 g/mL at 25 °C	[6][14][16]
Refractive Index	~1.455 (at 20 °C)	[14][16]
Water Solubility	Insoluble	[6]

Experimental Workflow Visualization

The diagram below outlines the standard workflow for safely handling **2-Heptyn-1-ol** in a laboratory setting.



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